

# An In-depth Technical Guide to (3-Fluorophenyl)carbamic acid benzyl ester

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## Compound of Interest

Compound Name: (3-Fluorophenyl)carbamic acid  
benzyl ester

Cat. No.: B141135

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This technical guide provides comprehensive information on the chemical properties and a representative synthetic workflow for **(3-Fluorophenyl)carbamic acid benzyl ester**, a compound of interest in synthetic and medicinal chemistry.

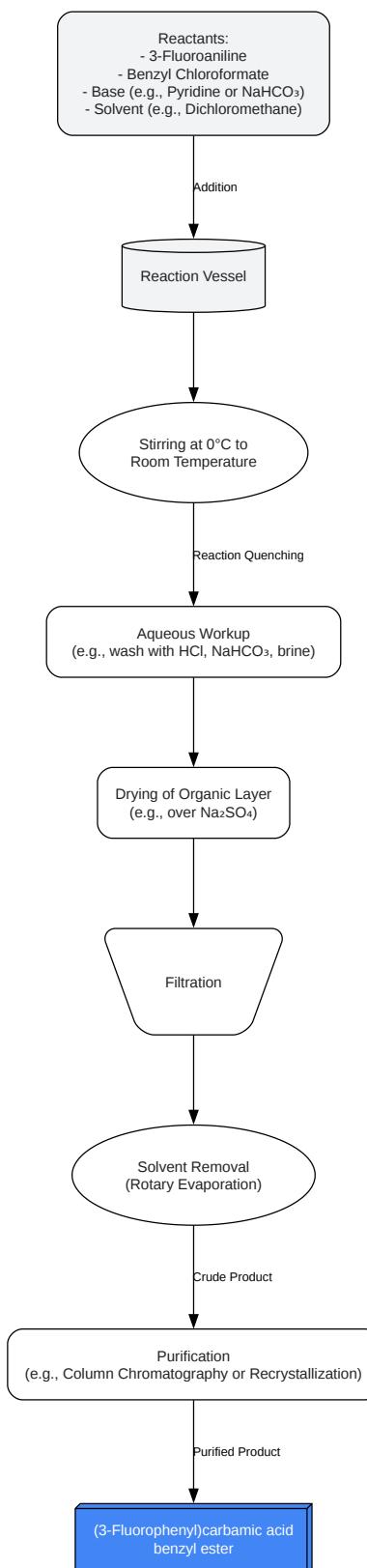
## Core Compound Data

**(3-Fluorophenyl)carbamic acid benzyl ester** is an organic compound featuring a fluorinated phenyl ring linked to a carbamate group, which in turn is esterified with a benzyl group. Its chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>12</sub> FNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	245.25 g/mol	<a href="#">[1]</a>
CAS Number	149524-47-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Topological Polar Surface Area (TPSA)	38.33 Å <sup>2</sup>	<a href="#">[6]</a>
LogP	3.5744	<a href="#">[6]</a>
Hydrogen Bond Donors	1	<a href="#">[6]</a>
Hydrogen Bond Acceptors	2	<a href="#">[6]</a>
Rotatable Bonds	3	<a href="#">[6]</a>

## Synthetic Workflow

The synthesis of **(3-Fluorophenyl)carbamic acid benzyl ester** can be achieved through the reaction of 3-fluoroaniline with benzyl chloroformate. This reaction is a common method for the formation of carbamates from an amine and a chloroformate. A generalized experimental workflow for this synthesis is outlined below.

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## References

- 1. scienceopen.com [scienceopen.com]
- 2. 149524-47-0 CAS MSDS ((3-Fluorophenyl)carbamic acid benzyl ester) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 杭州辰通生化科技有限公司 [dulaber.com]
- 4. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 杭州辰通生化科技有限公司 [dulaber.com]
- 5. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 阿镁生物 [amaybio.com]
- 6. chemscene.com [chemscene.com]
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